

Technical Guide: Synthesis and Purity of N-Acetyl Glufosinate-d3

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Compound of Interest

Compound Name: *N-Acetyl glufosinate-d3*

Cat. No.: *B15560136*

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This document provides a detailed overview of **N-Acetyl glufosinate-d3**, focusing on its synthesis and the analytical methods for determining its purity. **N-Acetyl glufosinate-d3** serves as a crucial internal standard for the quantitative analysis of N-Acetyl glufosinate, a primary metabolite of the broad-spectrum herbicide glufosinate. The use of a stable isotope-labeled standard is essential for accurate quantification in complex matrices by compensating for matrix effects and variations in instrument response.

Compound Identification and Properties

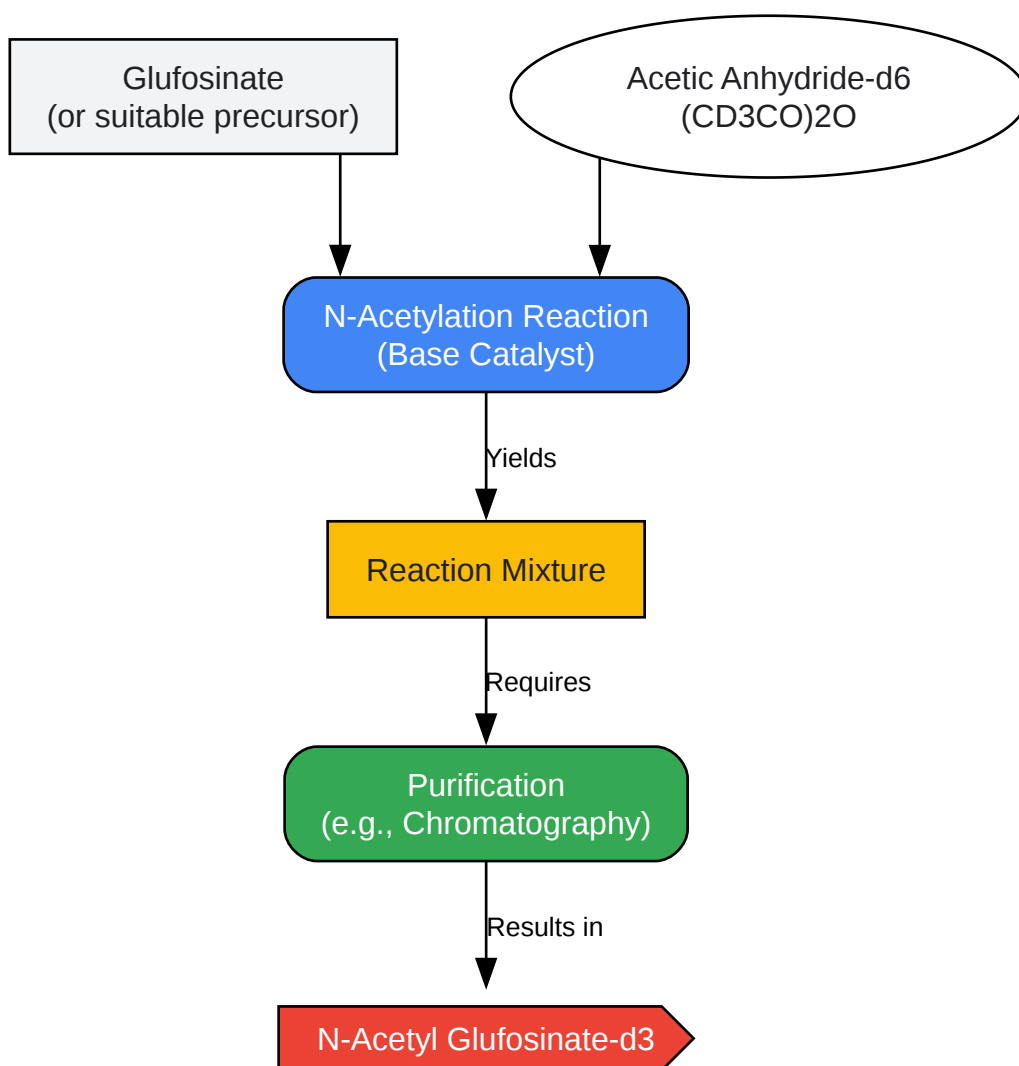
N-Acetyl glufosinate-d3 is the deuterated form of N-Acetyl glufosinate. The deuterium atoms are typically located on the acetyl group.

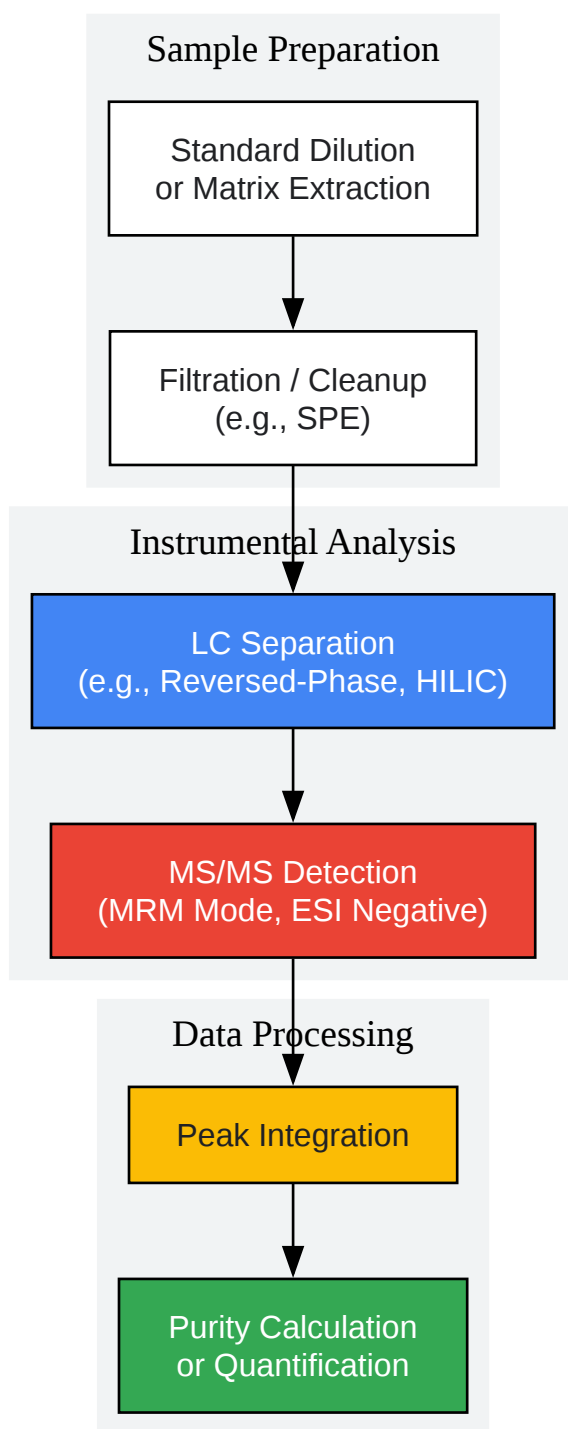
Property	Value	Source(s)
IUPAC Name	2-(acetamido-2,2,2-d ₃)-4-(hydroxy(methyl)phosphoryl)butanoic acid	[1]
CAS Number	1356992-90-9	[2]
Alternate CAS	285978-24-7	[3]
Molecular Formula	C ₇ H ₁₁ D ₃ NO ₅ P	[1][2]
Molecular Weight	226.18 g/mol	[1][2]
Purity (Assay)	≥95.0% (HPLC)	[3][4]
Format	Neat Solid	[3]
Storage	2-8°C or -20°C	[3]

Conceptual Synthesis Pathway

While specific proprietary synthesis methods for commercially available **N-Acetyl glufosinate-d₃** standards are not publicly detailed, a general synthetic approach can be conceptualized. The synthesis would likely involve the N-acetylation of glufosinate using a deuterated acetylating agent. The parent compound, glufosinate, is synthesized through various methods, including the Strecker reaction from organophosphorus precursors.[5][6] The key step for introducing the deuterium label is the acetylation.

A plausible synthetic route involves the reaction of glufosinate with acetic anhydride-d₆ or acetyl-d₃ chloride. This method ensures the specific placement of the deuterium labels on the acetyl group, which is critical for its function as an internal standard.





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